Application Notes and Protocols for the Quantification of Titanium (IV) Sulfate

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Compound of Interest

Compound Name:	*Titanium (IV) Sulfate*
CAS No.:	*18130-44-4*
Cat. No.:	*B1174261*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

This document provides detailed application notes and protocols for the quantitative analysis of **Titanium (IV) sulfate**. **Titanium (IV) sulfate** is a key compound in various industrial and research applications, and its accurate quantification is crucial for process control, quality assurance, and research and development. The following sections detail three common analytical techniques: UV-Vis Spectrophotometry, Inductively Coupled Plasma - Mass Spectrometry (ICP-MS), and High-Performance Liquid Chromatography (HPLC). Each section includes the principle of the method, a detailed experimental protocol, a summary of quantitative data, and a visual workflow diagram.

UV-Vis Spectrophotometry

Application Note:

UV-Vis spectrophotometry offers a simple, cost-effective, and rapid method for the determination of Titanium (IV) ions. The principle behind this technique is the formation of a

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colored complex between Titanium (IV) and a chromogenic reagent. The intensity of the color, which is directly proportional to the concentration of the titanium complex, is measured using a spectrophotometer at a specific wavelength. Common chromogenic reagents for Titanium (IV) include hydrogen peroxide, tiron, and tannic acid. The choice of reagent can influence the sensitivity, selectivity, and the pH range of the analysis. This method is well-suited for routine analysis and in laboratories where high-end instrumentation is not readily available. However, it is susceptible to interferences from other metal ions that may also form colored complexes with the reagent.

Method: Hydrogen Peroxide Method

This method is based on the formation of a stable yellow-orange colored complex, pertitanic acid ($[TiO(H_2O_2)]^{2+}$), when hydrogen peroxide is added to an acidic solution of Titanium (IV).[1]

Experimental Protocol:

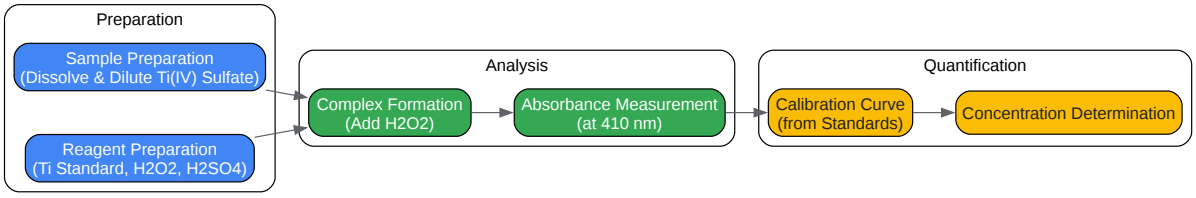
- Reagent Preparation:
  - Standard Titanium (IV) Solution (1000 ppm): Accurately weigh 1.000 g of pure titanium dioxide (TiO_2) and fuse it with 10 g of potassium bisulfate ($KHSO_4$) in a porcelain crucible. Cool the melt and dissolve it in 100 mL of 2 M sulfuric acid (H_2SO_4). Gently heat to facilitate dissolution. Cool and dilute to 1000 mL with deionized water in a volumetric flask.
  - Hydrogen Peroxide Solution (3% v/v): Dilute 10 mL of 30% hydrogen peroxide (H_2O_2) to 100 mL with deionized water.
  - Sulfuric Acid (2 M): Slowly add 111 mL of concentrated H_2SO_4 to approximately 800 mL of deionized water, cool, and then dilute to 1000 mL.
- Sample Preparation:
  - Accurately weigh a sample of **Titanium (IV) sulfate** and dissolve it in 2 M H_2SO_4.
  - Dilute the solution with 2 M H_2SO_4 to bring the titanium concentration into the linear range of the method.
- Procedure:

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- Pipette 10 mL of the sample solution into a 50 mL volumetric flask.
- Add 5 mL of 3% H_2O_2 solution.
- Dilute to the mark with 2 M H_2SO_4 and mix well.
- Allow the solution to stand for 10 minutes for full color development.
- Measure the absorbance of the solution at 410 nm against a reagent blank prepared in the same manner without the titanium sample.[2]

- Calibration:
  - Prepare a series of standard solutions of Titanium (IV) (e.g., 0, 5, 10, 15, 20, 25 ppm) from the stock solution in 50 mL volumetric flasks.
  - Follow the same procedure as for the sample analysis.
  - Plot a calibration curve of absorbance versus concentration.
  - Determine the concentration of titanium in the sample from the calibration curve.

Workflow Diagram:



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Caption: Workflow for Titanium (IV) quantification by the hydrogen peroxide method.

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Method: Tiron (1,2-dihydroxybenzene-3,5-disulfonic acid) Method

This method involves the reaction of Titanium (IV) with Tiron in a buffered solution to form a yellow-colored complex. This method is highly sensitive.

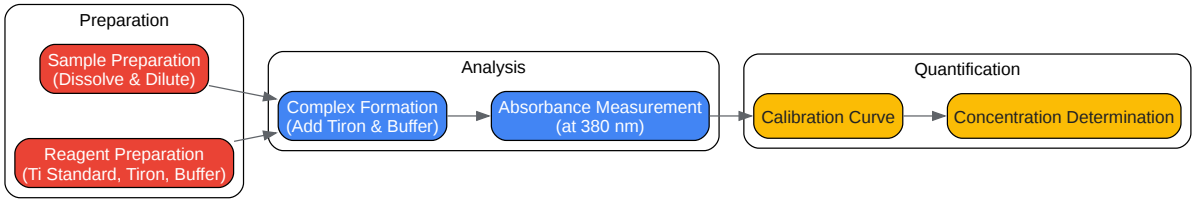
Experimental Protocol:

- Reagent Preparation:
  - Standard Titanium (IV) Solution (100 ppm): Prepare from a 1000 ppm stock solution.
  - Tiron Solution (5% w/v): Dissolve 5 g of Tiron (disodium salt) in 100 mL of deionized water.
  - Acetate Buffer (pH 4.7): Mix equal volumes of 0.2 M acetic acid and 0.2 M sodium acetate.
- Sample Preparation:
  - Dissolve the **Titanium (IV) sulfate** sample in deionized water and dilute to the desired concentration range.
- Procedure:
  - To a 25 mL volumetric flask, add an aliquot of the sample solution.
  - Add 5 mL of the acetate buffer solution.
  - Add 2 mL of the 5% Tiron solution.
  - Dilute to the mark with deionized water and mix thoroughly.
  - Allow the reaction to proceed for 15 minutes.
  - Measure the absorbance at 380 nm against a reagent blank.
- Calibration:

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- Prepare a series of standards and follow the same procedure to construct a calibration curve.

Workflow Diagram:



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Caption: Workflow for Titanium (IV) quantification by the Tiron method.

Method: Tannic Acid Method

Titanium (IV) reacts with tannic acid in a slightly acidic medium to form a stable red-colored complex. The presence of a micellar medium, such as Triton X-100, can enhance the sensitivity.[3]

Experimental Protocol:

- Reagent Preparation:
  - Standard Titanium (IV) Solution ($1x10^{-2}$ M): Prepare by dissolving titanium dioxide in concentrated sulfuric acid with heating and then diluting.[3]
  - Tannic Acid Solution ($1x10^{-3}$ M): Dissolve the appropriate amount of tannic acid in deionized water.[3]
  - Triton X-100 Solution.

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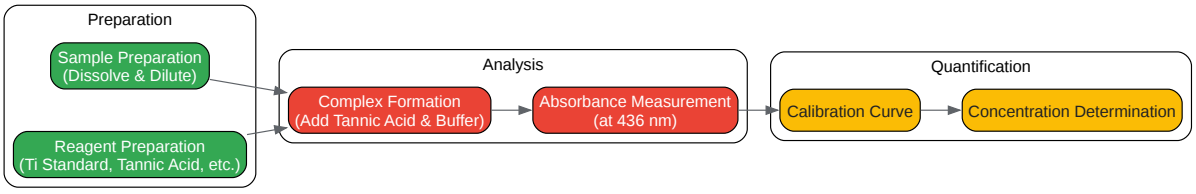
- Citrate Buffer (pH 6): Prepare using citric acid and sodium citrate.

- Sample Preparation:
  - Dissolve the **Titanium (IV) sulfate** sample in deionized water. For complex matrices, acid digestion might be necessary.

- Procedure:
  - In a 10 mL volumetric flask, mix a suitable aliquot of the Titanium (IV) solution, 1.5 mL of 1x10^{-3} M tannic acid solution, and 0.3 mL of Triton X-100.[3]
  - Complete the volume to the mark with the citrate buffer (pH 6).[3]
  - After 5 minutes at 25°C, measure the absorbance at 436 nm against a reagent blank.[3]

- Calibration:
  - Prepare a series of standards and follow the same procedure to construct a calibration curve.

Workflow Diagram:



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Caption: Workflow for Titanium (IV) quantification by the tannic acid method.

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Quantitative Data Summary for Spectrophotometric Methods:

Parameter	Hydrogen Peroxide Method	Tiron Method	Tannic Acid Method
λmax	410 nm[2]	380-385 nm[4]	436 nm[3]
Linear Range	0.01 - 3.00 mmol/L[2]	0.5 - 10.0 µg/mL	2 - 26 µg/mL[3]
Molar Absorptivity	-	1.4×10^4 L mol^{-1} cm^{-1}[4]	3.66×10^4 L mol^{-1} cm^{-1}[3]
Detection Limit	-	0.1 µg/L (with preconcentration)[5]	-
Relative Standard Deviation (RSD)	0.67% - 1.09%[2]	2.1%	-
Recovery	99.17% - 100.03%[2]	-	-

Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

Application Note:

ICP-MS is a powerful analytical technique for the determination of trace and ultra-trace concentrations of elements. It offers high sensitivity, selectivity, and the ability to perform isotopic analysis. For the quantification of titanium, ICP-MS can achieve detection limits in the sub-parts-per-billion (ppb) range. Sample preparation typically involves acid digestion to decompose the sample matrix and bring the titanium into a solution suitable for introduction into the plasma. Microwave-assisted digestion is often employed to expedite this process. A key challenge in ICP-MS analysis of titanium is the presence of isobaric and polyatomic interferences on its major isotopes. These interferences can be mitigated by using collision/reaction cells or tandem mass spectrometry (ICP-MS/MS).[1][2]

Experimental Protocol:

- Reagent Preparation:

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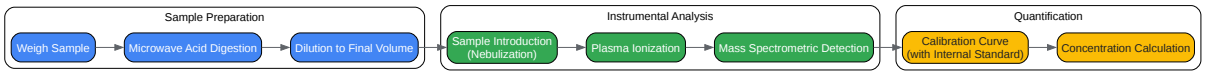
- Acids: High-purity nitric acid (HNO_3), hydrochloric acid (HCl), and hydrofluoric acid (HF) are required for digestion.
- Standard Solutions: Certified ICP-MS standard solutions of titanium are used for calibration.
- Internal Standard: An internal standard solution (e.g., Yttrium, Y) is used to correct for instrumental drift and matrix effects.[6]

- Sample Preparation (Microwave-Assisted Acid Digestion):
  - Accurately weigh approximately 0.1 g of the **Titanium (IV) sulfate** sample into a clean microwave digestion vessel.
  - Add a mixture of concentrated acids. A common mixture is 5 mL of HNO_3, 2 mL of HCl, and 0.5 mL of HF. (Caution: HF is extremely corrosive and toxic. Handle with appropriate personal protective equipment in a fume hood).
  - Seal the vessels and place them in the microwave digestion system.
  - Ramp the temperature to 200°C over 15 minutes and hold for another 15 minutes.
  - After cooling, carefully open the vessels and dilute the digested sample to a final volume (e.g., 50 mL) with deionized water. The final acid concentration should be low (typically <5%).
- Instrumental Analysis:
  - ICP-MS System: A quadrupole or high-resolution ICP-MS instrument, preferably with a collision/reaction cell.
  - Operating Conditions: Optimize the instrument parameters, including nebulizer gas flow, RF power, and lens voltages, for titanium analysis.
  - Data Acquisition: Monitor the appropriate titanium isotopes (e.g., ^{47}Ti, ^{48}Ti, ^{49}Ti). Use a collision/reaction gas (e.g., helium, ammonia) to minimize polyatomic interferences.
- Calibration:

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- Prepare a series of multi-element calibration standards containing titanium at various concentrations.
- Analyze the standards and the samples.
- Construct a calibration curve by plotting the intensity ratio of the analyte to the internal standard against the concentration.

Workflow Diagram:



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Caption: General workflow for Titanium (IV) quantification by ICP-MS.

Quantitative Data Summary for ICP-MS:

Parameter	Typical Value
Detection Limit	< 1 µg/L
Linear Dynamic Range	Several orders of magnitude (e.g., 0.1 µg/L to 1000 µg/L)
Precision (RSD)	< 5%
Accuracy (Recovery)	95 - 105%

High-Performance Liquid Chromatography (HPLC)

Application Note:

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HPLC can be employed for the quantification of Titanium (IV) after its conversion into a stable, detectable complex. This technique involves the formation of a metal chelate with a suitable organic ligand, which can then be separated from other components in the sample matrix on a chromatographic column and detected by a UV-Vis detector. A common approach is reversed-phase HPLC. The choice of the chelating agent and the mobile phase composition are critical for achieving good separation and sensitivity. This method can be advantageous when speciation analysis is required or when the sample matrix is complex and could cause significant interferences in other techniques.

Method: Reversed-Phase HPLC with Pre-column Derivatization using 5,5'-methylenedisalicylohydroxamic acid (MEDSHA)[5]

Experimental Protocol:

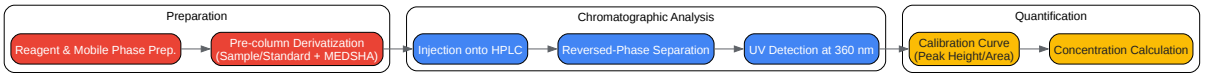
- Reagent and Mobile Phase Preparation:
  - Titanium(IV) Stock Solution (400 µg/mL): Prepared by dissolving titanium(IV) oxide in a mixture of ammonium sulfate and concentrated sulfuric acid with heating.[5]
  - MEDSHA Solution (10^{-2} M): Dissolve 0.318 g of MEDSHA in 100 mL of methanol.[5]
  - Mobile Phase: A mixture of 5 x 10^{-3} M H_2SO_4 and methanol (4:96, v/v) containing 1.5 x 10^{-3} M MEDSHA. Filter and degas the mobile phase before use.[5]
- Sample and Standard Preparation (Derivatization):
  - Transfer 0.2 mL of a sample or standard solution containing less than 1.5 µg of Titanium(IV) into a 10 mL vial.[5]
  - Add 4.8 mL of the 10^{-2} M MEDSHA solution in methanol.[5]
  - Homogenize the solution and filter it through a 0.2 µm syringe filter.[5]
- Chromatographic Conditions:
  - HPLC System: A standard HPLC system with a UV-Vis detector.

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- Column: Polyspher RP-18 column.[5]
- Mobile Phase: As prepared in step 1.
- Flow Rate: 0.3 mL/min.[5]
- Column Temperature: 25°C.
- Injection Volume: 20 µL.[5]
- Detection: UV at 360 nm.[5]

- Quantification:
  - Inject the prepared standards and sample into the HPLC system.
  - Measure the peak heights or areas for the Ti(IV)-MEDSHA complex.[5]
  - Construct a calibration curve and determine the concentration of titanium in the sample.

Workflow Diagram:



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Caption: Workflow for Titanium (IV) quantification by HPLC with pre-column derivatization.

Quantitative Data Summary for HPLC Method:

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Parameter	Value
Detection Limit	18 µg/L[5]
Linear Range	0 - 300 µg/L
Repeatability (RSD)	2.56% for 200 µg/L[5]
Accuracy	Good agreement with gravimetric method[5]

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